

# issues with TINUVIN-1130 solubility and dispersion

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## Compound of Interest

Compound Name: TINUVIN-1130

Cat. No.: B3417381

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## Technical Support Center: TINUVIN-1130

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **TINUVIN-1130**.

## Frequently Asked Questions (FAQs)

Q1: What is **TINUVIN-1130** and what is its primary function?

A1: **TINUVIN-1130** is a liquid ultraviolet (UV) absorber belonging to the hydroxyphenyl-benzotriazole class.<sup>[1][2][3][4]</sup> Its primary function is to protect materials from degradation caused by exposure to UV radiation by absorbing harmful UV rays.<sup>[3][4][5]</sup> It is particularly effective in the UV-A and UV-B regions.<sup>[5][6]</sup>

Q2: In what physical form is **TINUVIN-1130** supplied?

A2: **TINUVIN-1130** is a yellow to light amber viscous liquid.<sup>[1][2][7][8]</sup>

Q3: What are the main applications of **TINUVIN-1130**?

A3: It is extensively used in solvent-based and water-borne coatings for industrial and automotive applications, as well as for protecting light-sensitive substrates like wood and plastics.<sup>[1][3][5][7][9][10]</sup>

Q4: Can **TINUVIN-1130** be used in combination with other additives?

A4: Yes, for enhanced performance, **TINUVIN-1130** is often used in synergy with Hindered Amine Light Stabilizers (HALS) such as TINUVIN-292 or TINUVIN-123.<sup>[1][3][7][11]</sup> This combination offers superior protection against gloss reduction, cracking, blistering, and color change.<sup>[1][3]</sup>

## Troubleshooting Guide

### Issue 1: Poor Solubility or Miscibility in a Solvent-Based System

- Question: My **TINUVIN-1130** is not dissolving or is forming a hazy solution in my solvent-based formulation. What should I do?
- Answer:
  - Verify Solvent Compatibility: **TINUVIN-1130** is miscible with a wide range of common organic solvents.<sup>[1][2][3]</sup> Refer to the miscibility data table below to ensure you are using a compatible solvent.
  - Check for Contamination: Water contamination in your solvent can lead to miscibility issues as **TINUVIN-1130** is not miscible with water.<sup>[1][2][8]</sup> Ensure your solvent is anhydrous.
  - Consider Co-solvents: While highly miscible with many solvents, in complex mixtures, the overall polarity of the system might be suboptimal. The addition of a small amount of a highly compatible co-solvent (e.g., butyl acetate, xylene) can improve solubility.
  - Gentle Warming and Agitation: Applying gentle heat (e.g., up to 40-50°C) and continuous stirring can facilitate dissolution. Avoid excessive temperatures to prevent degradation.

### Issue 2: Difficulty with Dispersion in a Water-Borne System

- Question: I am seeing phase separation, cloudiness, or particle formation when adding **TINUVIN-1130** to my aqueous formulation. How can I resolve this?

- Answer:
  - Pre-dilution is Key: Direct addition of **TINUVIN-1130** to water-borne systems is not recommended due to its immiscibility.[\[1\]](#)[\[8\]](#) The most effective method is to pre-dilute **TINUVIN-1130** with a water-miscible solvent before incorporating it into the aqueous phase.[\[1\]](#)[\[3\]](#)[\[7\]](#)
  - Recommended Co-solvents: Suitable water-miscible solvents for pre-dilution include butylcarbitol and diethylene glycol diethyl ether.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[11\]](#)
  - Ratio of Co-solvent to **TINUVIN-1130**: A common starting point is a 1:1 ratio of **TINUVIN-1130** to the water-miscible solvent. This mixture can then be added to the water-borne system under agitation. The optimal ratio may need to be determined experimentally for your specific formulation.
  - Use of Surfactants/Emulsifiers: In some cases, the use of a suitable non-ionic surfactant can aid in creating a stable emulsion of **TINUVIN-1130** in the aqueous phase.

## Issue 3: High Viscosity of TINUVIN-1130 Leading to Handling Problems

- Question: **TINUVIN-1130** is very viscous and difficult to handle and transfer accurately. How can I manage this?
- Answer:
  - Gentle Warming: The viscosity of **TINUVIN-1130** decreases with an increase in temperature. Gently warming the container in a water bath to around 40-60°C can significantly lower its viscosity, making it easier to pour and measure.
  - Pre-dissolving in a Solvent: For easier addition to a larger batch, you can prepare a stock solution of **TINUVIN-1130** in a compatible solvent that is also a component of your final formulation.

## Data Presentation

Table 1: Physical and Chemical Properties of **TINUVIN-1130**

Property	Value
Appearance	Yellow to light amber viscous liquid[1][2]
Dynamic Viscosity at 20°C	7400 mPa·s[1][2]
Density at 20°C	1.17 g/cm³[1][2]

Table 2: Miscibility of **TINUVIN-1130** in Various Solvents at 20°C

Solvent	Miscibility ( g/100 g solution)
Butylcarbitol	> 50[1][2][3]
Butanol	> 50[1][2][3]
Butyl acetate	> 50[1][2][3]
Ethylglycol	> 50[1][2][3]
1-methoxypropylacetate-2	> 50[1][2][3]
Methyl ethyl ketone (MEK)	> 50[1][2][3]
Xylene	> 50[1][2][3]
Hexanedioldiacrylate	> 50[1][2]
Trimethylolpropanetriacrylate	> 50[1][2]
Water	Not miscible[1][2][3]

## Experimental Protocols

### Protocol 1: Preparation of a Solvent-Based Coating with **TINUVIN-1130**

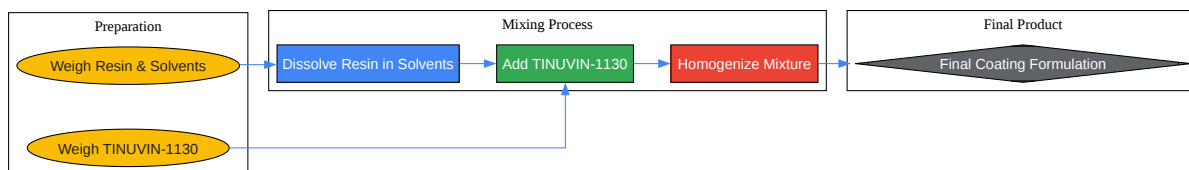
- **Component Preparation:** Weigh out all formulation components (resin, solvents, pigments, other additives) in separate, clean containers.
- **Resin Dissolution:** In a suitable mixing vessel, add the primary solvent(s) and then slowly add the resin under constant agitation until it is completely dissolved.

- **Pigment Dispersion** (if applicable): If the formulation is pigmented, add the pigments to the resin solution and disperse them using appropriate equipment (e.g., high-speed disperser) to achieve the desired fineness of grind.
- **Additive Incorporation**: In a separate container, weigh the required amount of **TINUVIN-1130**. If necessary, gently warm it to reduce viscosity for easier handling.
- **Addition of TINUVIN-1130**: Slowly add the **TINUVIN-1130** to the vortex of the stirred resin/pigment mixture.
- **Homogenization**: Continue mixing for a minimum of 15-30 minutes to ensure complete and uniform incorporation of **TINUVIN-1130**.
- **Final Let-down**: Add any remaining solvents or other components as per the formulation, and mix until the coating is homogeneous.

## Protocol 2: Incorporation of TINUVIN-1130 into a Water-Borne Coating

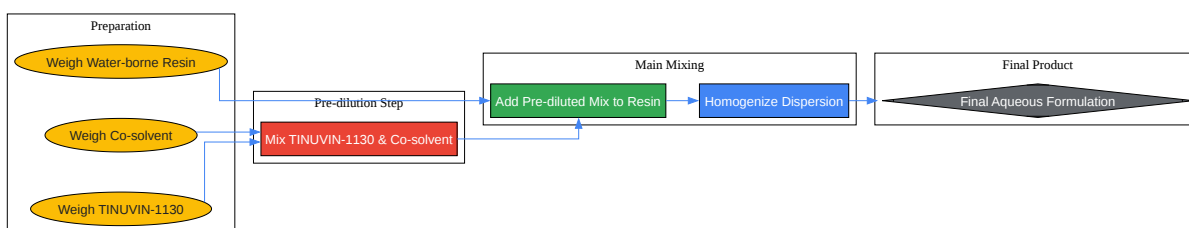
- **Component Preparation**: Weigh out all components of the water-borne formulation (e.g., acrylic emulsion, water, coalescing agents, pigments).
- **Pre-dilution of TINUVIN-1130**: In a separate, clean beaker, weigh the required amount of **TINUVIN-1130**. Add an equal weight of a water-miscible solvent (e.g., butylcarbitol) to the **TINUVIN-1130**.
- **Mixing the Pre-dilution**: Stir the **TINUVIN-1130** and co-solvent mixture until it forms a homogeneous, less viscous solution.
- **Addition to the Formulation**: While stirring the main water-borne formulation, slowly add the pre-diluted **TINUVIN-1130** solution.
- **Homogenization**: Increase the mixing speed moderately and continue to stir for at least 30 minutes to ensure a stable and uniform dispersion.
- **Final Adjustments**: Proceed with the addition of other components like thickeners as required by the formulation.

## Visualizations



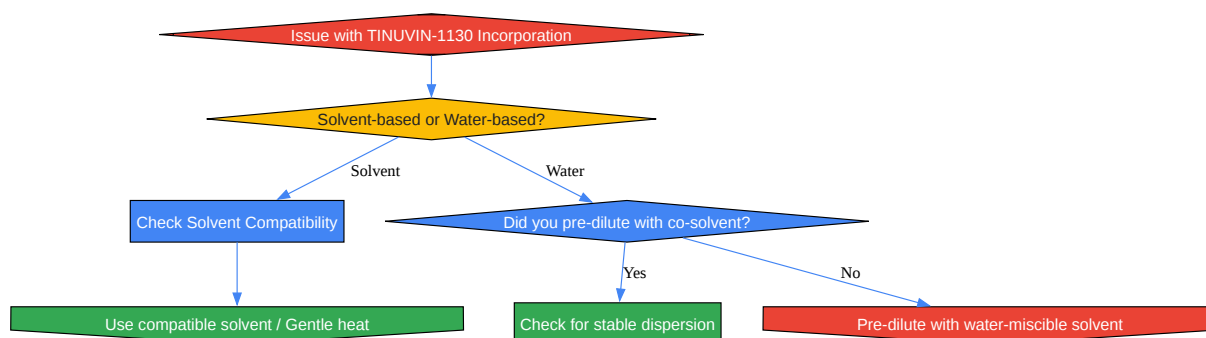
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Caption: Workflow for incorporating **TINUVIN-1130** into a solvent-based system.



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Caption: Recommended workflow for dispersing **TINUVIN-1130** in a water-borne system.



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Caption: Troubleshooting logic for **TINUVIN-1130** solubility and dispersion issues.

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